

# physical and chemical properties of L-4-Nitrophenylalanine methyl ester hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Methyl 4-nitro-L-phenylalaninate hydrochloride*

Cat. No.: *B555233*

[Get Quote](#)

## An In-depth Technical Guide to L-4-Nitrophenylalanine Methyl Ester Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of L-4-Nitrophenylalanine methyl ester hydrochloride. The information is curated for researchers, scientists, and professionals in the field of drug development who utilize this compound as a key building block in the synthesis of complex molecules and novel therapeutic agents.

## Core Physical and Chemical Properties

L-4-Nitrophenylalanine methyl ester hydrochloride is a derivative of the amino acid L-phenylalanine, featuring a nitro group on the phenyl ring and a methyl ester at the carboxyl terminus. It is commonly supplied as a hydrochloride salt to improve its stability and handling.

## Physical Properties

The physical characteristics of L-4-Nitrophenylalanine methyl ester hydrochloride are summarized in the table below, providing a consolidated view of its key attributes.

Property	Value	References
Appearance	White to off-white or light yellow powder/crystal	
Melting Point	204 - 214 °C	[1][2]
Optical Rotation	[ $\alpha$ ]D <sub>20</sub> = +7.0 to +10.0° (c=1, H <sub>2</sub> O)	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[1]

## Chemical Properties

The fundamental chemical identifiers and properties of L-4-Nitrophenylalanine methyl ester hydrochloride are detailed in the following table.

Property	Value	References
Molecular Formula	C <sub>10</sub> H <sub>13</sub> ClN <sub>2</sub> O <sub>4</sub>	[1]
Molecular Weight	260.67 g/mol	[1][3]
CAS Number	17193-40-7	[1][3]
InChI Key	BTHMRXRBXYHLRA-FVGYRXGTSA-N	[4]
SMILES	COC(=O)--INVALID-LINK--[O-]">C@HN.Cl	[4]
Purity	Typically ≥98% (HPLC)	

## Experimental Protocols

### Synthesis of L-4-Nitrophenylalanine Methyl Ester Hydrochloride

A common method for the synthesis of L-4-Nitrophenylalanine methyl ester hydrochloride involves the esterification of L-4-Nitrophenylalanine.[\[1\]](#)

Materials:

- L-4-Nitrophenylalanine
- Methanol (MeOH)
- Thionyl chloride (SOCl<sub>2</sub>)
- Ethyl acetate (EtOAc)

Procedure:

- A suspension of (S)-2-amino-3-(4-nitrophenyl)propionic acid (0.995 g, 4.73 mmol) is prepared in 10 mL of methanol.[\[1\]](#)
- The suspension is cooled to 0 °C in an ice bath.[\[1\]](#)
- Thionyl chloride (1.03 mL, 14.2 mmol) is added dropwise to the cooled suspension.[\[1\]](#)
- After the addition is complete, the reaction mixture is allowed to warm to room temperature.[\[1\]](#)
- The mixture is then heated to reflux and stirred overnight.[\[1\]](#)
- Upon completion of the reaction, the solvent is removed by distillation under reduced pressure.[\[1\]](#)
- The resulting crude product is purified by recrystallization from a methanol/ethyl acetate solvent mixture to yield (S)-4-nitrophenylalanine methyl ester hydrochloride.[\[1\]](#)

## Spectral Data

Detailed and verified spectral data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and IR spectra for L-4-Nitrophenylalanine methyl ester hydrochloride are not consistently available in the public domain. One source provides the following <sup>1</sup>H NMR data for a similar compound, which may

serve as a reference:  $^1\text{H}$  NMR (220 MHz,  $\text{D}_2\text{O}$ , pH 1.5)  $\delta$  8.20 (d, 2H,  $J=10.0$ ), 7.53 (d, 2H,  $J=10.0$ ), 4.55 (t, 1H,  $J=5.00$ ), 3.84 (s, 3H), 3.43 (m, 2H).[5] Researchers should perform their own analytical characterization to confirm the identity and purity of the compound.

## Biological Activity and Applications

L-4-Nitrophenylalanine methyl ester hydrochloride serves as a crucial intermediate in the synthesis of various pharmaceutical compounds and is a valuable tool in biochemical research.[1] It is a key building block for peptide synthesis and has been utilized in the preparation of potent anti-HBV agents.[1] As a derivative of phenylalanine, it belongs to a class of compounds that have been explored as ergogenic supplements, potentially influencing the secretion of anabolic hormones and providing fuel during exercise.[6][7]

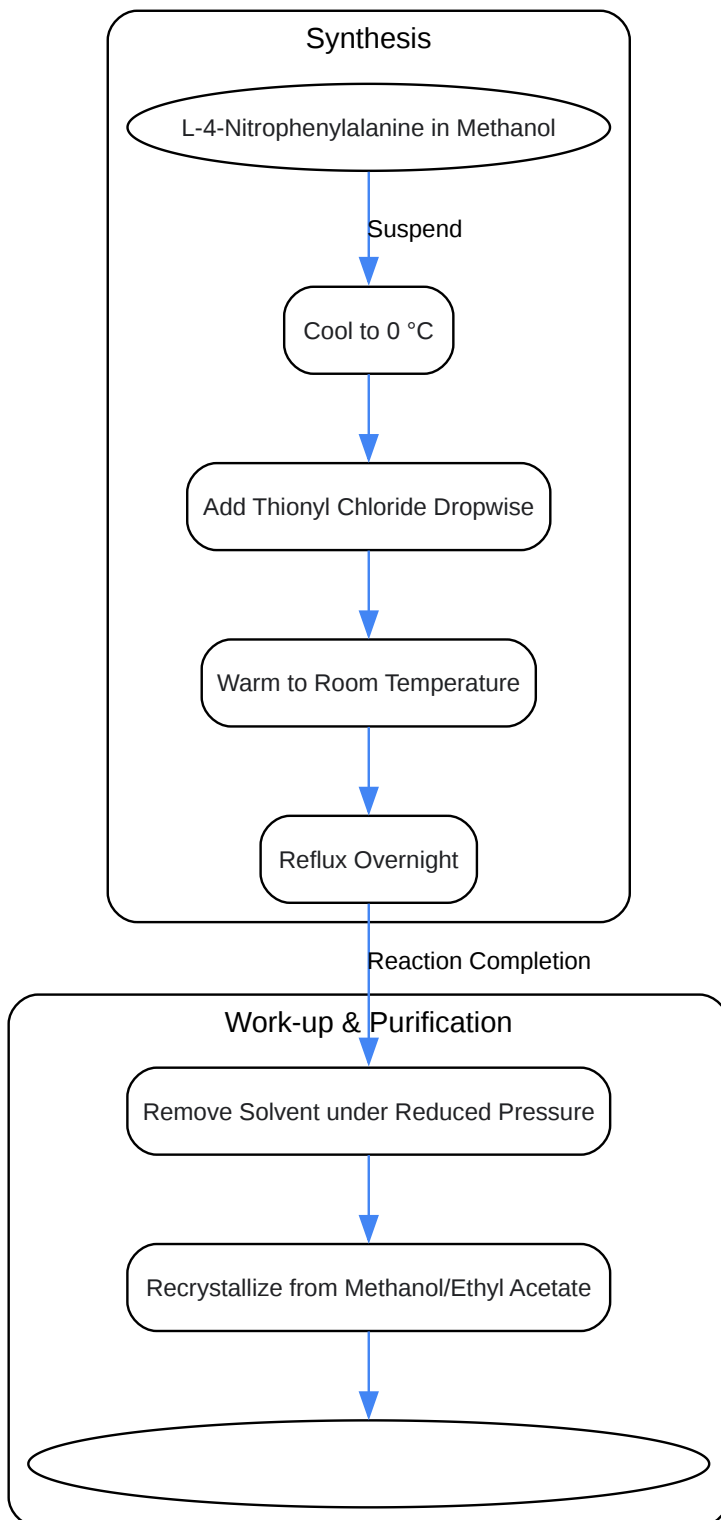
## Signaling Pathways

There is no available information in the reviewed literature to suggest that L-4-Nitrophenylalanine methyl ester hydrochloride directly participates in or modulates specific signaling pathways. Its primary role is that of a synthetic intermediate.

## Visualizations

The following diagram illustrates the general workflow for the synthesis and purification of L-4-Nitrophenylalanine methyl ester hydrochloride.

## Synthesis and Purification Workflow

[Click to download full resolution via product page](#)

Caption: Synthesis and Purification Workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. L-4-Nitrophenylalanine methyl ester hydrochloride | 17193-40-7 [chemicalbook.com]
- 2. (S)-(+)-4-Nitrophenylalanine methyl ester 97 17193-40-7 [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. GSRS [precision.fda.gov]
- 5. prepchem.com [prepchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. CAS#:17193-40-7 | L-4-Nitrophenylalanine methyl ester hydrochloride | Chemsr [chemsrc.com]
- To cite this document: BenchChem. [physical and chemical properties of L-4-Nitrophenylalanine methyl ester hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b555233#physical-and-chemical-properties-of-l-4-nitrophenylalanine-methyl-ester-hydrochloride>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)